

Personal protective equipment for handling 4,4'-Diaminobenzanilide

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Compound of Interest

Compound Name: 4,4'-Diaminobenzanilide

Cat. No.: B1630359

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Essential Safety and Handling Guide for 4,4'-Diaminobenzanilide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **4,4'-Diaminobenzanilide**, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to foster a secure laboratory environment.

Health Hazard Information

4,4'-Diaminobenzanilide is classified as a hazardous chemical.[1] Acute exposure can cause skin, eye, and respiratory tract irritation.[2][3] Chronic exposure may lead to more severe health effects, including potential damage to the liver and kidneys.[2] Structurally similar aromatic diamines have raised concerns about potential carcinogenic properties, although specific classifications for this compound are inconclusive.[2]

GHS Hazard Statements:

- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[2][3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **4,4'-Diaminobenzanilide**.

Protection Type	Specific Recommendations	Relevant Standards
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[1] A face shield should be used if there is a splash potential.[4][5]	OSHA 29 CFR 1910.133, European Standard EN166[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Chemical impermeable gloves are recommended.[6] Contaminated clothing should be removed and washed before reuse.[2]	EU Directive 89/686/EEC, EN 374[6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A respirator with a particulate filter conforming to EN 143 is recommended.[1] In some cases, a positive pressure self-contained breathing apparatus (SCBA) may be necessary.	OSHA 29 CFR 1910.134

Operational Plan for Safe Handling

A systematic approach to handling **4,4'-Diaminobenzanilide** is essential to maintain a safe laboratory environment.

1. Preparation:

- Ensure adequate ventilation, such as a fume hood, is operational before starting any work.[1][6]
- Locate the nearest emergency safety shower and eyewash station.[7]
- Assemble all necessary PPE as outlined in the table above.
- Have spill control materials readily available.

2. Handling the Chemical:

- Avoid contact with skin and eyes.[1]
- Do not breathe in the dust.[1]
- Wash hands thoroughly after handling.[1]
- Store the chemical in a tightly closed container in a dry, cool, and well-ventilated place.[2][8]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[1][8]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1] Do not use mouth-to-mouth resuscitation if the substance was inhaled.[6]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting.[6] Call a POISON CENTER or doctor if you feel unwell.[1]

Disposal Plan

Proper disposal of **4,4'-Diaminobenzanilide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **4,4'-Diaminobenzanilide** and any materials contaminated with it must be treated as hazardous waste.[7]
- Containerization:
 - Collect waste in a suitable, clearly labeled, and closed container.[6][9]
 - Label the container with "HAZARDOUS WASTE," the chemical name, and the date of generation.[7][9]
 - Ensure the container is made of a compatible material.[10]
- Disposal Procedure:
 - Dispose of the contents and container at an approved waste disposal plant.[1]
 - Do not discharge the chemical into drains or the environment.[6]
 - Follow all local, regional, and national regulations for hazardous waste disposal.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **4,4'-Diaminobenzanilide** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **4,4'-Diaminobenzanilide**.

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